

Experimental procedure for the nitration of 5-methyl-1,3-benzodioxole.

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Compound of Interest

Compound Name: 5-Methyl-6-nitrobenzo[d]
[1,3]dioxole

Cat. No.: B1308084

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Application Note and Protocol: Nitration of 5-methyl-1,3-benzodioxole

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed experimental procedure for the nitration of 5-methyl-1,3-benzodioxole, a key transformation in the synthesis of various pharmaceutical intermediates. The protocol is based on established methods for the nitration of analogous benzodioxole derivatives.

Introduction

The nitration of aromatic compounds is a fundamental reaction in organic synthesis, enabling the introduction of a nitro group that can be further functionalized. 5-methyl-1,3-benzodioxole is a common scaffold in medicinal chemistry, and its nitrated derivatives are valuable precursors for the development of novel therapeutic agents. This protocol details a reliable method for the nitration of 5-methyl-1,3-benzodioxole, yielding nitro-substituted products. The reaction proceeds via an electrophilic aromatic substitution mechanism, where the nitronium ion (NO_2^+) acts as the electrophile. The methyl group and the dioxole ring are activating and will direct the incoming nitro group primarily to the ortho and para positions. In the case of 5-methyl-1,3-benzodioxole, the primary products expected are 6-nitro-5-methyl-1,3-benzodioxole and 4-nitro-5-methyl-1,3-benzodioxole.

Experimental Protocol

This protocol is adapted from the nitration of 1,3-benzodioxole and 2-methyl-1,3-benzodioxole.

[1]

Materials:

- 5-methyl-1,3-benzodioxole
- Glacial Acetic Acid (CH_3COOH)
- Nitric Acid (HNO_3 , $d=1.4$)
- Ethanol (for recrystallization)
- Distilled water
- Ice

Equipment:

- 250 mL three-necked round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Thermometer
- Ice bath
- Büchner funnel and flask
- Filter paper
- Beakers
- Recrystallization apparatus

Procedure:

- **Reaction Setup:** In a 250 mL three-necked round-bottom flask equipped with a magnetic stirrer, a thermometer, and a dropping funnel, dissolve 0.1 moles of 5-methyl-1,3-benzodioxole in 75 mL of glacial acetic acid.
- **Cooling:** Cool the solution to 15°C using an ice bath.
- **Preparation of Nitrating Mixture:** In a separate beaker, prepare the nitrating mixture by carefully adding 9 mL of nitric acid ($d=1.4$) to 30 mL of glacial acetic acid. Cool this mixture in an ice bath.
- **Addition of Nitrating Mixture:** Slowly add the cold nitrating mixture dropwise to the stirred solution of 5-methyl-1,3-benzodioxole over a period of 30-60 minutes. Maintain the reaction temperature between 15-25°C throughout the addition.
- **Reaction:** After the addition is complete, continue stirring the reaction mixture at room temperature overnight.
- **Isolation of Crude Product:** Pour the reaction mixture into a beaker containing 200 g of crushed ice. The crude product will precipitate out of the solution.
- **Filtration and Washing:** Collect the precipitated solid by vacuum filtration using a Büchner funnel. Wash the solid with cold water until the washings are neutral.
- **Purification:** Purify the crude product by recrystallization from ethanol to obtain the final nitrated product.
- **Drying:** Dry the purified crystals in a desiccator.

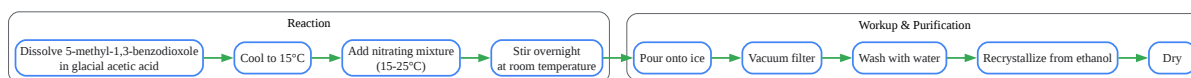
Data Presentation

The following table summarizes the expected quantitative data for the nitration of 5-methyl-1,3-benzodioxole, based on analogous reactions.[\[1\]](#)

Parameter	Value
Molar Ratio (Substrate:HNO ₃)	~1:1.5
Reaction Temperature	15-25 °C
Reaction Time	Overnight
Expected Yield	85-95%
Solvent	Glacial Acetic Acid
Purification Method	Recrystallization (Ethanol)

Visualizations

Experimental Workflow:

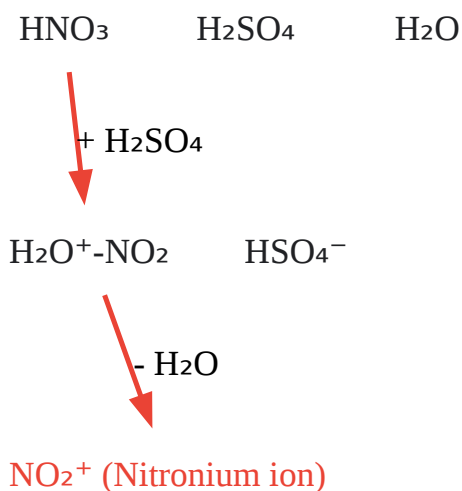


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Caption: Experimental workflow for the nitration of 5-methyl-1,3-benzodioxole.

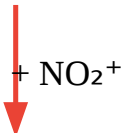
Reaction Mechanism: Electrophilic Aromatic Substitution

Step 1: Formation of Nitronium Ion



Step 2: Electrophilic Attack

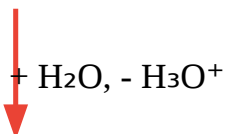
5-methyl-1,3-benzodioxole



Sigma Complex (Resonance Stabilized)

Step 3: Deprotonation

Sigma Complex



Nitro-5-methyl-1,3-benzodioxole

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Caption: Mechanism of electrophilic aromatic nitration.

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References

- 1. prepchem.com [prepchem.com]
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